

A Comparative Guide to Grubbs II and Schrock Catalysts for Olefin Metathesis

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Compound of Interest

Compound Name: *Grubbs second generation*

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Olefin metathesis has emerged as a powerful and versatile tool in modern organic synthesis, enabling the formation of carbon-carbon double bonds with remarkable efficiency. Central to this transformation are the catalysts that mediate the reaction. Among the most prominent are the ruthenium-based Grubbs catalysts and the molybdenum- or tungsten-based Schrock catalysts. This guide provides an objective comparison of the second-generation Grubbs catalyst (Grubbs II) and Schrock catalysts, supported by experimental data, to aid researchers in selecting the optimal catalyst for their specific applications.

At a Glance: Grubbs II vs. Schrock Catalysts

Feature	Grubbs II Catalyst	Schrock Catalyst
Metal Center	Ruthenium (Ru)	Molybdenum (Mo) or Tungsten (W)
General Reactivity	High	Very High
Functional Group Tolerance	Excellent	Moderate to Low
Air & Moisture Stability	High	Low (requires inert atmosphere)
Substrate Scope	Broad, excels with less hindered olefins	Effective for sterically demanding substrates
Primary Application	General olefin metathesis, including ring-closing (RCM), cross-metathesis (CM), and ring-opening metathesis polymerization (ROMP). [1] [2] [3]	Highly active for a range of metathesis reactions, particularly for challenging substrates. [1] [4] [5]

Performance Data

Direct quantitative comparison of Grubbs II and Schrock catalysts under identical conditions in a single study is challenging to find in the literature, as reaction conditions are often optimized for each catalyst. However, data from various studies can provide insights into their relative performance.

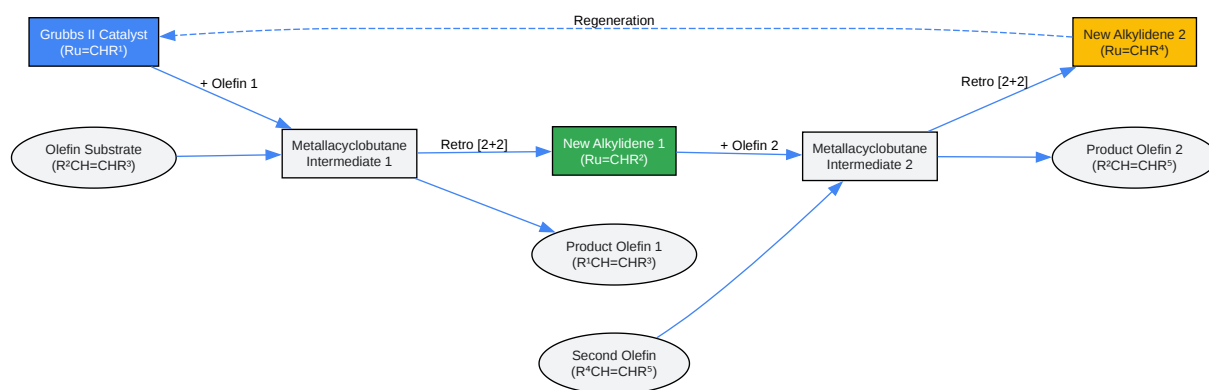
Table 1: Performance in Ring-Closing Metathesis (RCM)

Substrate	Catalyst	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Time (h)	Yield (%)	Turnover Number (TON)	Reference
Diethyl diallylmalonate	Grubbs II	5	CH ₂ Cl ₂	Room Temp	1	>95	~19	[6]
Diethyl diallylmalonate	Grubbs II	0.05	Toluene	80	0.5	>98	~1960	[7]
(Z)-1,11-dicethoxyundec-5-ene	Schrock (Mo-based)	10	Toluene	120	8	84	8.4	[8]

Note: Turnover Number (TON) is calculated as (moles of product) / (moles of catalyst). Higher TONs indicate greater catalyst efficiency. The data presented is from different studies and should be interpreted with consideration of the varying reaction conditions.

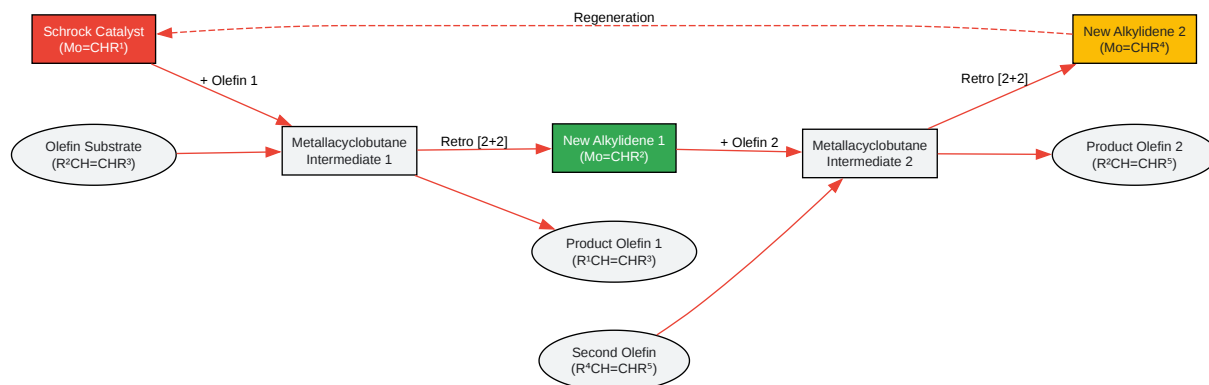
Catalytic Cycles

The generally accepted mechanism for olefin metathesis is the Chauvin mechanism, which involves a metal-alkylidene intermediate reacting with an olefin to form a metallacyclobutane intermediate.^{[2][9]} This intermediate then undergoes a retro [2+2] cycloaddition to yield a new olefin and a new metal-alkylidene, propagating the catalytic cycle.



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Caption: Catalytic cycle of a Grubbs II catalyst in olefin metathesis.



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Caption: Catalytic cycle of a Schrock catalyst in olefin metathesis.

Experimental Protocols

Ring-Closing Metathesis (RCM) with Grubbs II Catalyst

Objective: To synthesize diethyl cyclopent-3-ene-1,1-dicarboxylate from diethyl diallylmalonate.

Materials:

- Grubbs Second-Generation Catalyst
- Diethyl diallylmalonate
- Anhydrous dichloromethane (CH_2Cl_2)
- Inert gas (Argon or Nitrogen)
- Standard Schlenk line glassware

Procedure:

- In a flame-dried Schlenk flask under an inert atmosphere, dissolve the Grubbs II catalyst (5 mol%) in anhydrous CH_2Cl_2 .
- Add diethyl diallylmalonate to the catalyst solution via syringe.
- Stir the reaction mixture at room temperature for 1 hour.
- The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction can be quenched by adding a few drops of ethyl vinyl ether.
- The solvent is removed under reduced pressure, and the crude product is purified by flash column chromatography on silica gel.

Ring-Closing Metathesis (RCM) with Schrock Catalyst

Objective: To synthesize a macrocyclic lactone from a diene precursor.

Materials:

- Schrock Catalyst (e.g., $\text{Mo}(\text{NAr})(\text{CHCMe}_2\text{Ph})(\text{OR})_2$)
- Diene substrate
- Anhydrous toluene
- Inert atmosphere glovebox
- Standard Schlenk line glassware

Procedure:

- All manipulations of the Schrock catalyst must be performed in an inert atmosphere glovebox due to its high sensitivity to air and moisture.
- In the glovebox, weigh the Schrock catalyst (10 mol%) into a Schlenk flask.
- Add anhydrous toluene to dissolve the catalyst.
- Add the diene substrate to the catalyst solution.
- Seal the flask, remove it from the glovebox, and connect it to a Schlenk line.
- Heat the reaction mixture to the desired temperature (e.g., 100-120 °C) and stir for the specified time (e.g., 8 hours).[8]
- Monitor the reaction progress by a suitable analytical technique (e.g., GC-MS).
- Upon completion, cool the reaction to room temperature and quench by opening to air.
- The solvent is removed in vacuo, and the product is purified by an appropriate method, such as distillation or chromatography.[8]

Experimental Workflow

A typical workflow for an olefin metathesis reaction is outlined below.



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Caption: General workflow for an olefin metathesis experiment.

Conclusion

The choice between Grubbs II and Schrock catalysts is highly dependent on the specific requirements of the desired transformation.

Grubbs II catalysts are the preferred choice for a wide range of applications due to their excellent functional group tolerance and stability in the presence of air and moisture, which simplifies the experimental setup.[4] They are particularly well-suited for standard ring-closing and cross-metathesis reactions.

Schrock catalysts, on the other hand, offer unparalleled reactivity, making them the catalyst of choice for challenging substrates, such as those that are sterically hindered or electron-deficient.[1][4] Their high activity can lead to faster reaction times and higher turnover numbers in specific cases. However, their sensitivity to air and moisture necessitates the use of stringent inert atmosphere techniques, such as a glovebox.[8]

For drug development and complex molecule synthesis where a variety of functional groups are present, the robustness of the Grubbs II catalyst is often advantageous. For applications demanding the highest possible reactivity and where the substrate is less sensitive, the Schrock catalyst may provide superior results. Ultimately, the selection of the catalyst should be based on a careful consideration of the substrate's nature, the desired reaction outcome, and the available experimental infrastructure.

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